

Sardomozide dihydrochloride SAMDC inhibition efficiency optimization

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Compound Focus: Sardomozide dihydrochloride

CAS No.: 138794-73-7

Cat. No.: S548218

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Sardomozide Dihydrochloride: Core Data

The table below summarizes the fundamental quantitative data available for **Sardomozide dihydrochloride**.

Property	Value / Description
Target	S-Adenosylmethionine Decarboxylase (SAMDC) [1] [2] [3]
IC ₅₀ (Enzyme Inhibition)	5 nM [1] [2] [3]
Other Reported Activity	Potent inhibitor of polyamine oxidase; exhibits broad-spectrum antiproliferative and antitumor activity [3]
Purity	99.73% - 99.76% (from commercial sources) [1] [3]
Molecular Weight	303.19 g/mol [1] [2]
CAS No.	138794-73-7 [1] [3]

| Solubility | • DMSO: 60 mg/mL (197.89 mM) [3] • Water: 3.85 - 8 mg/mL [1] [3] |

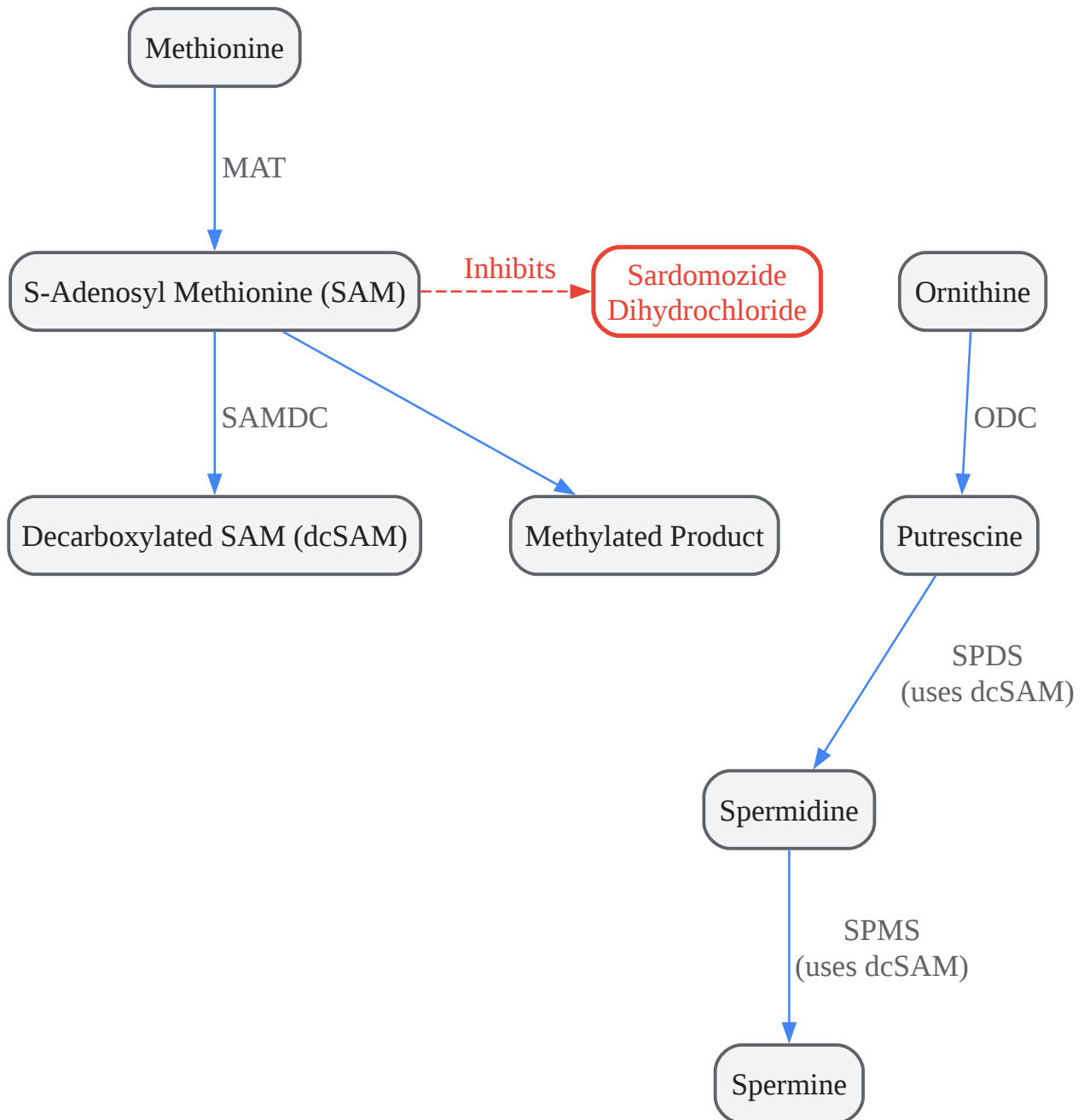
Experimental Protocols from Literature

While a full set of detailed methodologies is not available, one research paper describes the use of Sardomozide in an *in vitro* fermentation model.

- **Application Context:** The study investigated how mucin promotes gut barrier function by enhancing the production of spermine, a polyamine. **Sardomozide dihydrochloride** was used to inhibit SAMDC and thereby block the polyamine biosynthesis pathway [4].
- **Protocol Summary:**
 - **Inoculum:** The fermentation trial used fecal microbiota from pigs, prepared in sterile glycerol-phosphate buffer and stored at -80°C [4].
 - **Fermentation Medium:** The medium contained bacterial peptone dissolved in PBS buffer with a reductive solution (cysteine and sodium sulfide) [4].
 - **Inhibition:** The medium was supplemented with **Sardomozide dihydrochloride** (sourced from MedChemExpress) to inhibit SAMDC activity [4].
 - **Process:** The fermentation was carried out anaerobically in a thermostatic shaker at 39°C for 24 hours [4].
 - **Outcome Measurement:** The study successfully used sardomozide to demonstrate a reduction in spermine accumulation, confirming its inhibitory role in the pathway [4].

Polyamine Biosynthesis Pathway & Inhibition

The following diagram illustrates the polyamine biosynthesis pathway and the specific step where **Sardomozide dihydrochloride** exerts its inhibitory effect.



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Potential Troubleshooting & FAQs

Based on the general information available, here are some anticipated FAQs that could form the basis of a technical support guide.

- **Q1: What is the recommended solvent for preparing a stock solution of Sardomozide dihydrochloride?**
 - **A:** DMSO is a suitable solvent for preparing concentrated stock solutions (e.g., 10-60 mg/mL). For aqueous solutions, it is soluble in water, though solubility may require warming and ultrasonication [1] [3]. Always use fresh DMSO as it is hygroscopic and moisture absorption can affect solubility [1].
- **Q2: What is a typical working concentration for cellular assays?**
 - **A:** While the IC_{50} for the isolated SAMDC enzyme is 5 nM, effective cellular concentrations can be higher. One published *in vitro* model used a concentration of **1 μ M** to effectively inhibit SAMDC activity in a complex microbial fermentation system [4]. You will need to perform dose-response experiments to determine the optimal concentration for your specific cell type and assay.
- **Q3: The compound does not seem to be working in my experiment. What could be wrong?**
 - **A:** Consider the following:
 - **Cellular Permeability:** Ensure the compound can efficiently enter your cell type.
 - **Stability:** Check the stability of the compound in your culture medium over the duration of your experiment.
 - **Downstream Effects:** Confirm inhibition by measuring downstream polyamine levels (e.g., spermidine, spermine) rather than just an upstream or cellular phenotypic readout [4].

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References

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[[medchemexpress.com](https://www.medchemexpress.com)]

2. Sardomozide dihydrochloride | SAMDC inhibitor | Axon 3290 | Axon Medchem

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4. Mucin alleviates colonic barrier dysfunction by promoting ... [pmc.ncbi.nlm.nih.gov]

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